

# Dimetridazole residue depletion in edible tissues

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## Compound Focus: Dimetridazole

CAS No.: 551-92-8

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## Residue Depletion Data in Animal Tissues

The following tables consolidate key quantitative findings on DMZ and its metabolite HMMNI from recent studies.

**Table 1: Residue Depletion in Poultry (SanHuang Chickens)** [1] [2] This study administered a diet containing 500 mg/kg DMZ for 10 consecutive days. The withdrawal time was calculated to be **11 days** for broilers.

Tissue	Time Post-Withdrawal	DMZ Concentration	HMMNI Concentration	Key Findings
Sebum (Fat with Skin)	168 hours (7 days)	Not Detected	Not Detected	Slowest elimination tissue; residues undetectable after 168h.
Muscle, Liver, Kidney	240 hours (10 days)	Not Detected	Not Detected	Tissues were free of detectable residues by the end of the study.

**Table 2: Residue Depletion in Laying Hens (Hy-line Gray)** [1] [2] Hens were fed a diet containing 500 mg/kg DMZ for 10 consecutive days. The egg abandonment period was calculated to be **14 days** after drug withdrawal.

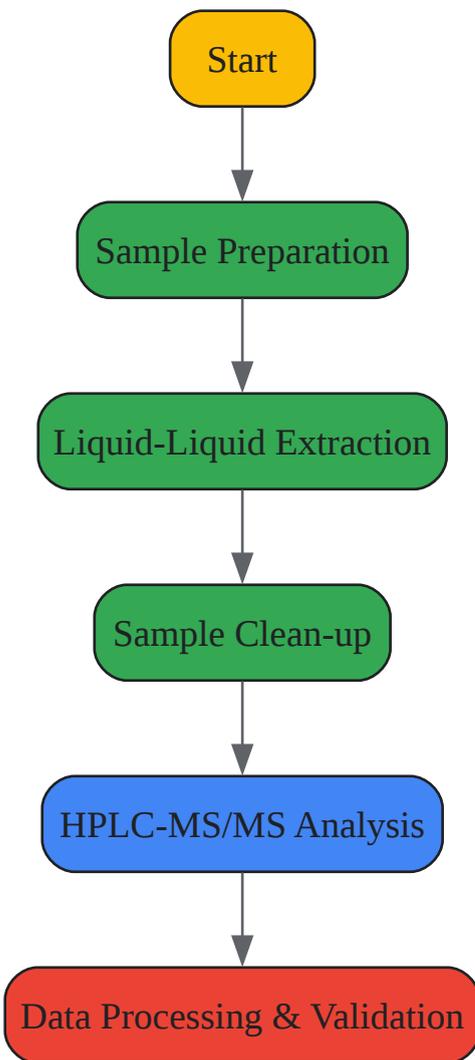
Matrix	Peak Concentration Time	Elimination Half-Life (DMZ)	Elimination Half-Life (HMMNI)	Key Findings
Egg	Day 1 after withdrawal	0.45 days	0.66 days	HMMNI concentration consistently exceeded DMZ; residues eliminated slowly.

**Table 3: Residue Persistence in Black Tiger Shrimp and Pigs** [3] [4] For context, this table provides comparative data from other species, demonstrating the persistence of nitroimidazoles.

Species	Drug	Tissue	Persistence	Key Findings
Black Tiger Shrimp	DMZ	Muscle	Up to 8 days post-treatment	DMZ was the most persistent residue; cooking (grilling/frying) did not fully eliminate residues [3].
Pigs & Broilers	Metronidazole (Related compound)	Liver, Kidney, Muscle	Up to 14 days post-treatment	Parent drug was the most predominant residue; kidney and muscle are suggested as target tissues for monitoring [4].

## Analytical Method & Experimental Protocol

The following workflow and details are based on the 2024 poultry study, which used a robust HPLC-MS/MS method for simultaneous detection of DMZ and its metabolite HMMNI [1] [2].



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Figure 1. Experimental workflow for determining **dimetridazole** residues in tissues and eggs [1] [2].

## Animals and Experimental Design [1] [2]

- **Broilers:** 48 SanHuang chickens were fed a diet containing **500 mg/kg DMZ** for 10 days. Tissues (muscle, liver, kidney, sebum) were collected at 6, 12, 24, 48, 72, 120, 168, and 240 hours after drug withdrawal.
- **Laying Hens:** 30 Hy-line Gray hens were fed the same medicated diet for 10 days. All eggs were collected from day 1 to day 25 of the experiment for analysis.

## Sample Preparation

- **Homogenization:** 2.0 g of tissue or 4.0 g of egg (yolk mixed with white) was weighed.
- **Extraction:** Samples were vortexed with 10 mL ethyl acetate, oscillated for 10 min, and centrifuged. The extraction was repeated, and supernatants were combined and evaporated to dryness under a stream of N<sub>2</sub>.

## Sample Clean-up

- **Egg Extract:** Reconstituted in mobile phase and defatted with n-hexane. The lower layer was filtered through a 0.22 µm membrane.
- **Broiler Tissue Extract:** Reconstituted in acidified water, defatted with n-hexane, and cleaned up using an **MCX solid-phase extraction (SPE) column**. The analytes were eluted with methanolic ammonia and dried.

## HPLC-MS/MS Analysis [1] [2]

- **Chromatography:**
  - **Column:** Phenomenex Luna C18 (150 mm × 2 mm, 5 µm).
  - **Mobile Phase:** (A) 0.1% formic acid in water; (B) acetonitrile.
  - **Gradient:** 90% A to 70% A in 5 min, then back to 90% A.
  - **Flow Rate:** 0.25 mL/min.
  - **Injection Volume:** 5 µL.
- **Mass Spectrometry:**
  - **Ionization:** Positive electrospray ionization (ESI+).
  - **Mode:** Multiple Reaction Monitoring (MRM).

## Method Validation [1] [2]

The method was rigorously validated:

- **Linearity:** Strong linear relationship ( $r^2 > 0.99$ ) in the range of 1–100 ng/g.
- **Limits:** LOD = 0.5 ng/g; LOQ = 1.0 ng/g.
- **Recovery:** Average recoveries ranged from 84.90% to 103.01%.
- **Precision:** Intra-day and inter-day coefficients of variation were below 15%.

## Regulatory Status and Health Impacts

**Dimetridazole** is recognized as a **suspected carcinogen and mutagen** [5]. Consequently, its use in food-producing animals is **prohibited in many jurisdictions**, including the European Union, the United States, Canada, and Australia [5]. The Joint FAO/WHO Expert Committee on Food Additives (JECFA) requires that DMZ should not be detected in any animal foods [1] [2]. Residues pose potential risks to human health, including genotoxicity and cancer [6] [5].

## Key Takeaways for Professionals

- **Metabolite Monitoring is Critical:** The metabolite **HMMNI** is a major residue marker and often exceeds the concentration of the parent drug DMZ. Analytical methods must be capable of detecting both compounds [1] [2].
- **Tissue-Specific Depletion Varies:** Elimination is slowest in **fatty tissues** like sebum. For eggs, a significant abandonment period is required post-treatment [1] [2].
- **Residues are Persistent and Stable:** Residues can persist for extended periods (over a week) and are not reliably eliminated by standard cooking methods, underscoring the importance of pre-market control [3].

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